

Technical Guide: Synthesis & Characterization of 3-Amino-2-methoxypropanoic Acid

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Compound of Interest

Compound Name: 3-Amino-2-methoxypropanoic acid

Cat. No.: B15271494

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Part 1: Executive Summary & Strategic Analysis

Target Molecule: **3-Amino-2-methoxypropanoic acid** Synonyms:

-Methoxy-

-alanine; Isoserine methyl ether CAS Registry Number: 1339910-54-1 (Generic/Racemic), 32620-11-4 ((S)-isomer) Molecular Formula:

Molecular Weight: 119.12 g/mol [1][2]

Scientific Significance

3-Amino-2-methoxypropanoic acid is a critical non-proteinogenic amino acid used primarily in the design of peptidomimetics and DNA-binding polyamides. Unlike its structural isomer O-methyl serine (2-amino-3-methoxypropanoic acid), which modifies the side chain, this molecule modifies the backbone, introducing an

-methoxy substituent into a

-amino acid scaffold.

This modification is chemically significant because:

- **Conformational Rigidity:** The -methoxy group restricts bond rotation, favoring specific secondary structures (e.g., hairpin turns in polyamides as demonstrated by Boger et al.).
- **Proteolytic Stability:** The -amino acid backbone renders peptides resistant to standard proteases.
- **Solubility:** The ether linkage increases lipophilicity compared to the hydroxyl parent (isoserine) while maintaining water solubility.

Part 2: Retrosynthetic Analysis & Pathway Design

To synthesize **3-amino-2-methoxypropanoic acid** with high regiocontrol, we must avoid the common pitfall of producing the

-amino-

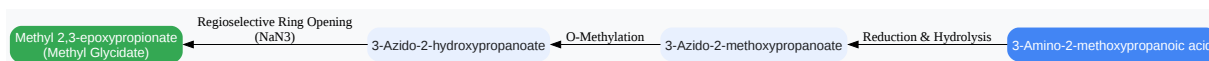
-methoxy isomer (O-methyl serine). Direct alkylation of

-alanine is non-selective.

The most robust strategy employs a Regioselective Ring Opening of Glycidates. This pathway ensures the nitrogen nucleophile attacks the less hindered C3 position, while the oxygen functionality is established at C2.

Logical Disconnection

- Target: **3-Amino-2-methoxypropanoic acid**[\[1\]](#)
- Precursor 1: 3-Azido-2-methoxypropanoate (Masked amine, established ether)
- Precursor 2: 3-Azido-2-hydroxypropanoate (Result of nucleophilic opening)
- Starting Material: Methyl 2,3-epoxypropionate (Methyl glycidate)



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Figure 1: Retrosynthetic logic flow prioritizing regiochemical control.

Part 3: Detailed Experimental Protocol

Phase A: Regioselective Epoxide Opening

Objective: Introduce the nitrogen at the

-position (C3) using an azide nucleophile.

- Reagents: Methyl 2,3-epoxypropionate (10 mmol), Sodium Azide (, 15 mmol), Ammonium Chloride (, 15 mmol), Methanol/Water (8:1).
- Mechanism: The azide ion () attacks the less sterically hindered primary carbon (C3) of the epoxide, resulting in the opening of the ring to form the secondary alcohol at C2.

Protocol:

- Dissolve methyl 2,3-epoxypropionate (1.02 g, 10 mmol) in MeOH (20 mL) and (2.5 mL).
- Add (0.80 g, 15 mmol) and (0.98 g, 15 mmol).

- Reflux the mixture at 65°C for 4–6 hours. Monitor by TLC (Silica, 30% EtOAc/Hexane). The epoxide spot () should disappear, replaced by a more polar product ().
- Concentrate the solvent under reduced pressure.
- Resuspend residue in EtOAc (50 mL) and wash with water (2 x 10 mL).
- Dry organic layer over , filter, and concentrate to yield Methyl 3-azido-2-hydroxypropionate as a pale yellow oil.
 - Yield Expectation: 85–90%.[\[3\]](#)

Phase B: O-Methylation (The Critical Step)

Objective: Methylate the secondary alcohol without affecting the azide or ester.

- Reagents: Methyl Iodide (MeI), Silver Oxide (), Acetonitrile () or DMF.
- Why ? Silver oxide provides mild, neutral conditions that minimize -elimination (which would reform the acrylate) or racemization, common risks with strong bases like NaH.

Protocol:

- Dissolve the crude azido alcohol (1.45 g, 10 mmol) in anhydrous (20 mL).
- Add Methyl Iodide (2.0 mL, 32 mmol) followed by

(3.5 g, 15 mmol).

- Stir the suspension vigorously at room temperature for 12–24 hours in the dark (wrap flask in foil).
- Filter the mixture through a Celite pad to remove silver salts. Wash the pad with EtOAc.
- Concentrate the filtrate. Purify via flash column chromatography (Silica, 10-20% EtOAc/Hexane) to isolate Methyl 3-azido-2-methoxypropionate.
 - Yield Expectation: 70–80%.

Phase C: Staudinger Reduction & Hydrolysis

Objective: Convert the azide to the amine and deprotect the ester.

- Reagents: Triphenylphosphine (), THF, Water; followed by LiOH.

Protocol:

- Reduction: Dissolve the methylated azide (1.0 g, 6.3 mmol) in THF (15 mL). Add (1.8 g, 6.9 mmol). Stir until gas evolution () ceases (approx. 2 hours). Add (2 mL) and stir for another 12 hours to hydrolyze the aza-ylide intermediate.
- Hydrolysis: To the same reaction vessel, add LiOH (1M aqueous solution, 10 mL). Stir at room temperature for 4 hours.
- Workup: Wash the aqueous layer with (3 x 20 mL) to remove and .

- Acidify the aqueous layer to pH 5–6 using 1M HCl.
- Lyophilize the aqueous solution to obtain the crude amino acid. Desalt using ion-exchange chromatography (Dowex 50W-X8, elute with 1M) if high purity is required.
- Final Product:**3-Amino-2-methoxypropanoic acid**.

Part 4: Characterization & Quality Control

Analytical Data Profile

The following parameters validate the structure of the synthesized material.

Technique	Parameter	Expected Value / Signal	Structural Assignment
1H NMR	3.05 - 3.35 ppm	Multiplet (2H)	(-protons,)
1H NMR	3.40 ppm	Singlet (3H)	(Methoxy group)
1H NMR	3.85 - 3.95 ppm	dd or t (1H)	(-proton,)
13C NMR	174.0 ppm	Singlet	(Carboxyl Carbon)
13C NMR	79.5 ppm	Singlet	(-Carbon, ether linkage)
13C NMR	58.2 ppm	Singlet	(Methoxy Carbon)
13C NMR	41.5 ppm	Singlet	(-Carbon, amine linkage)
Mass Spec	ESI (+)	m/z 120.1	Protonated molecular ion

Troubleshooting & Critical Control Points

- Regioselectivity Check: If the

NMR shows a signal at

4.2-4.5 ppm for the

-proton, you may have synthesized the O-methyl serine isomer (amine at C2). The

-amino isomer typically has the

-proton slightly more upfield due to the lack of a direct ammonium cation neighbor.

- Elimination Byproduct: During methylation (Phase B), if you observe a new alkene peak in NMR (

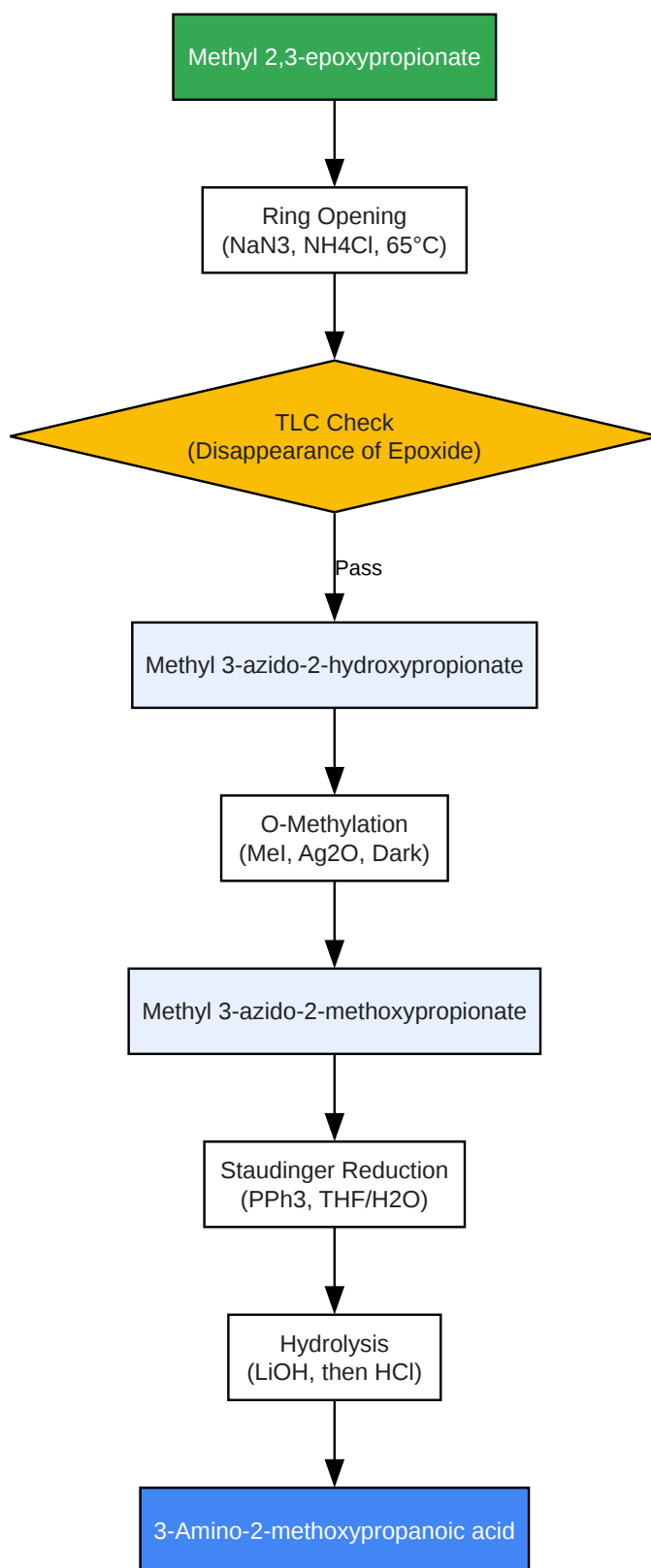
5.5-6.5 ppm),

-elimination occurred. Ensure

is fresh and the reaction is not heated.

Part 5: Process Visualization

The following diagram illustrates the complete reaction workflow with decision nodes for purification.



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Figure 2: Step-by-step synthesis workflow from glycidate precursor.

References

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